

Physicochemical Properties of 5-Ethyl-3,3-dimethyloctane: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **5-Ethyl-3,3-dimethyloctane**

Cat. No.: **B14556797**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physicochemical properties of **5-Ethyl-3,3-dimethyloctane**. Due to the limited availability of experimental data for this specific branched alkane, this document also outlines general experimental protocols for determining key physicochemical parameters, providing a framework for further research.

Core Physicochemical Data

Quantitative data for **5-Ethyl-3,3-dimethyloctane** is summarized in the table below. It is important to note that while fundamental identifiers are well-established, experimental values for properties such as boiling point, melting point, density, and solubility are not readily available in the current scientific literature.

Property	Value	Source
Molecular Formula	C ₁₂ H ₂₆	PubChem[1]
Molecular Weight	170.33 g/mol	PubChem[1]
CAS Number	62183-58-8	PubChem[1], NIST[2]
IUPAC Name	5-ethyl-3,3-dimethyloctane	PubChem[1], NIST[2]
Boiling Point	Not available	
Melting Point	Not available	
Density	Not available	
Water Solubility	Insoluble (predicted)	General alkane properties[3][4]

Experimental Protocols

The following sections detail standardized methodologies for the experimental determination of the primary physicochemical properties of liquid alkanes like **5-Ethyl-3,3-dimethyloctane**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a non-volatile compound like **5-Ethyl-3,3-dimethyloctane**, several methods can be employed.

Thiele Tube Method:

This micro-method is suitable for small sample volumes.

- A small amount of the sample (a few milliliters) is placed in a small test tube.
- A capillary tube, sealed at one end, is placed open-end-down into the test tube.
- The test tube is attached to a thermometer and heated in a Thiele tube containing a high-boiling point oil (e.g., mineral oil or silicone oil).

- As the temperature rises, air trapped in the capillary tube will be expelled, and a stream of bubbles will emerge from the open end.
- The heat source is removed, and the apparatus is allowed to cool slowly.
- The boiling point is the temperature at which the liquid is drawn back into the capillary tube.

[5]

Distillation Method:

For larger quantities, a simple distillation apparatus can be used.

- The sample is placed in a distillation flask with boiling chips.
- The flask is heated, and the vapor rises and comes into contact with a thermometer bulb.
- The vapor then passes into a condenser, where it cools and liquefies, and the distillate is collected.
- The boiling point is the temperature at which the vapor temperature stabilizes during the distillation process.

Determination of Density

The density of a liquid can be determined using various techniques, with the choice often depending on the required accuracy and sample volume.

Pycnometer Method:

- A pycnometer (a small glass flask with a precise volume) is cleaned, dried, and weighed.
- It is then filled with the sample liquid, ensuring no air bubbles are present, and weighed again.
- The temperature of the liquid is recorded.
- The density is calculated by dividing the mass of the liquid by the volume of the pycnometer.

Vibrating Tube Densimeter:

This instrument provides highly accurate density measurements.

- A U-shaped tube is filled with the sample liquid.
- The tube is electromagnetically excited to vibrate at its natural frequency.
- The frequency of vibration is dependent on the mass of the tube and its contents.
- By measuring the change in frequency when the tube is filled with the sample compared to when it is filled with a reference substance of known density, the density of the sample can be determined with high precision.[6]

Determination of Solubility

The solubility of a substance is its ability to dissolve in a solvent to form a homogeneous solution. Alkanes are nonpolar and are generally insoluble in polar solvents like water but soluble in nonpolar organic solvents.[4]

Visual Method for Water Solubility:

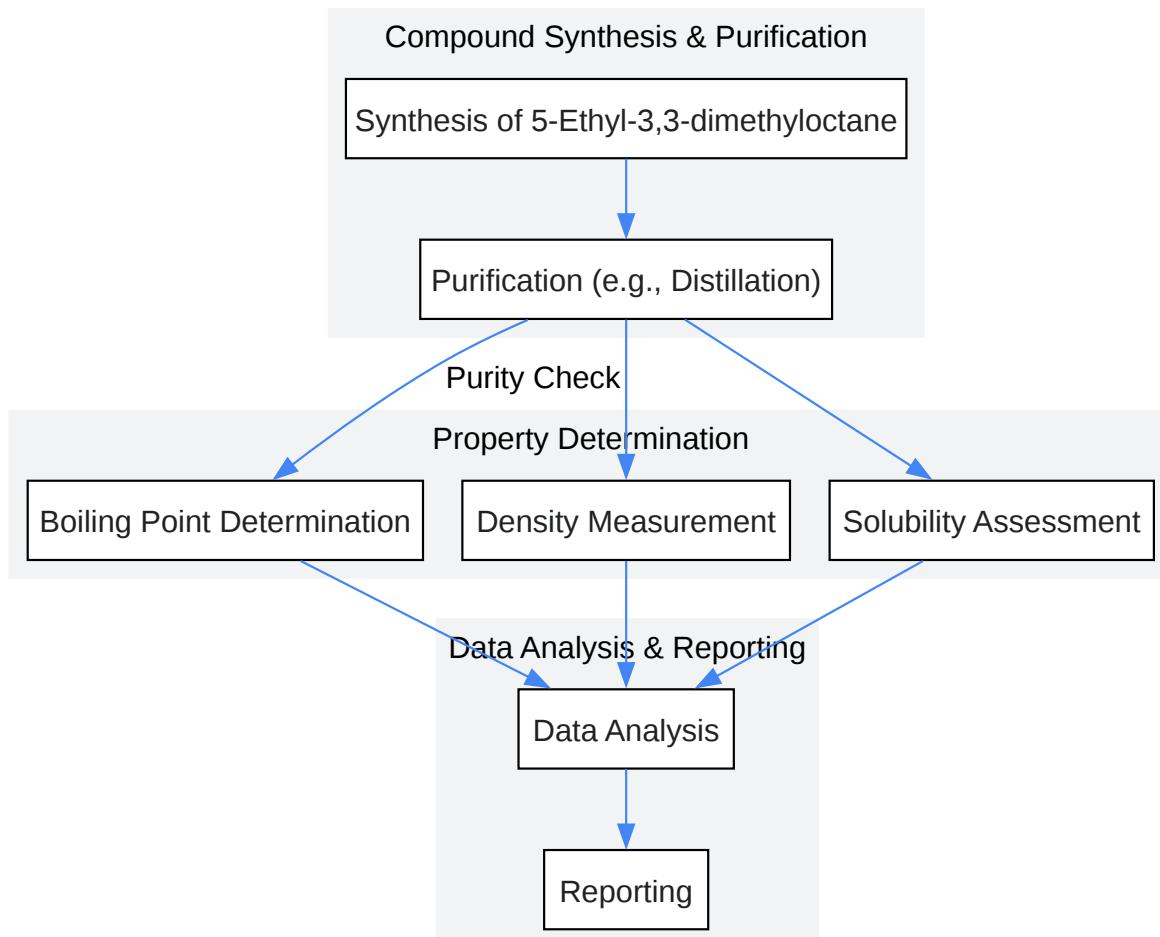
- A small, measured amount of **5-Ethyl-3,3-dimethyloctane** is added to a known volume of water in a sealed container.
- The mixture is agitated vigorously for a prolonged period to ensure maximum contact between the two phases.
- The container is then allowed to stand undisturbed.
- If the alkane is insoluble, two distinct liquid layers will form.[3] The lower density of the alkane will result in it forming the upper layer.

Visualizations

Experimental Workflow for Physicochemical Characterization

The following diagram illustrates a general workflow for the determination of the key physicochemical properties of a liquid organic compound such as **5-Ethyl-3,3-dimethyloctane**.

Workflow for Physicochemical Property Determination

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Caption: General workflow for determining physicochemical properties.

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- To cite this document: BenchChem. [Physicochemical Properties of 5-Ethyl-3,3-dimethyloctane: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14556797#physicochemical-properties-of-5-ethyl-3-3-dimethyloctane]

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